

# Edoxudine Treatment in a Mouse Model of Herpes Keratitis: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Edoxudin*

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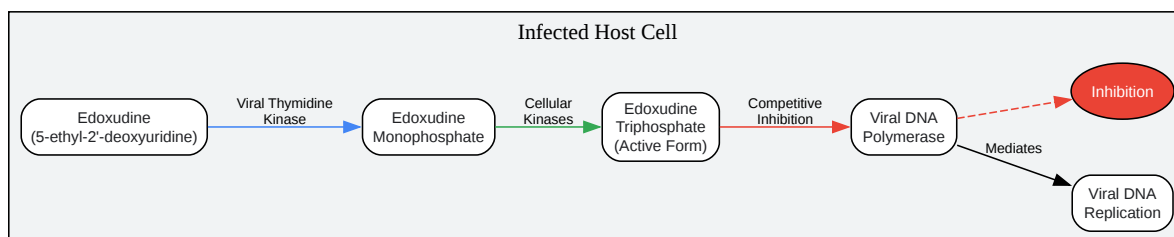
## Introduction

**Edoxudine** (5-ethyl-2'-deoxyuridine) is a nucleoside analog with established antiviral activity against Herpes Simplex Virus type 1 (HSV-1) and type 2 (HSV-2).<sup>[1]</sup> Its mechanism of action relies on its conversion by viral thymidine kinase into a triphosphate form, which then competitively inhibits viral DNA polymerase, thereby halting viral replication.<sup>[1]</sup> While extensive clinical and in vivo data for **edoxudine** in the context of a mouse model of herpes keratitis are not readily available in recent literature, this document provides a comprehensive, synthesized protocol based on established methodologies for evaluating antiviral agents in this model. The following application notes and protocols are designed to guide researchers in the preclinical assessment of **edoxudine** for the treatment of herpetic keratitis.

## Mechanism of Action

**Edoxudine's** antiviral activity is contingent upon the presence of viral-specific enzymes, rendering it more active in infected cells. The process begins with the phosphorylation of **edoxudine** by HSV-encoded thymidine kinase. Cellular kinases then further phosphorylate the molecule to its active triphosphate form. This active metabolite competes with the natural substrate, deoxythymidine triphosphate, for incorporation into the growing viral DNA chain by

the viral DNA polymerase. The incorporation of **edoxudine** triphosphate leads to the termination of DNA chain elongation and inhibition of viral replication.



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Caption: Mechanism of action of **Edoxudine** in an HSV-infected host cell.

## Experimental Protocols

The following protocols are adapted from established mouse models of herpes keratitis used to evaluate other nucleoside analogs.

### Animal Model and Husbandry

- Animal Strain: 6- to 8-week-old female BALB/c or C57BL/6 mice.
- Housing: Animals should be housed in a specific-pathogen-free facility with a 12-hour light/dark cycle and ad libitum access to food and water.
- Acclimatization: Allow for a one-week acclimatization period before the start of the experiment.

### Herpes Simplex Virus Strain and Inoculation

- Virus Strain: HSV-1 strain McKrae or RE.
- Virus Preparation: Propagate the virus in Vero cells and determine the titer by plaque assay.

- Inoculation Procedure:
  - Anesthetize mice with an intraperitoneal injection of a ketamine/xylazine cocktail.
  - Gently scarify the corneal surface of the right eye using a 30-gauge needle in a crisscross pattern.
  - Apply a 5 µL viral suspension containing approximately  $1 \times 10^5$  plaque-forming units (PFU) onto the scarified cornea.
  - Gently rub the eyelid to distribute the virus.

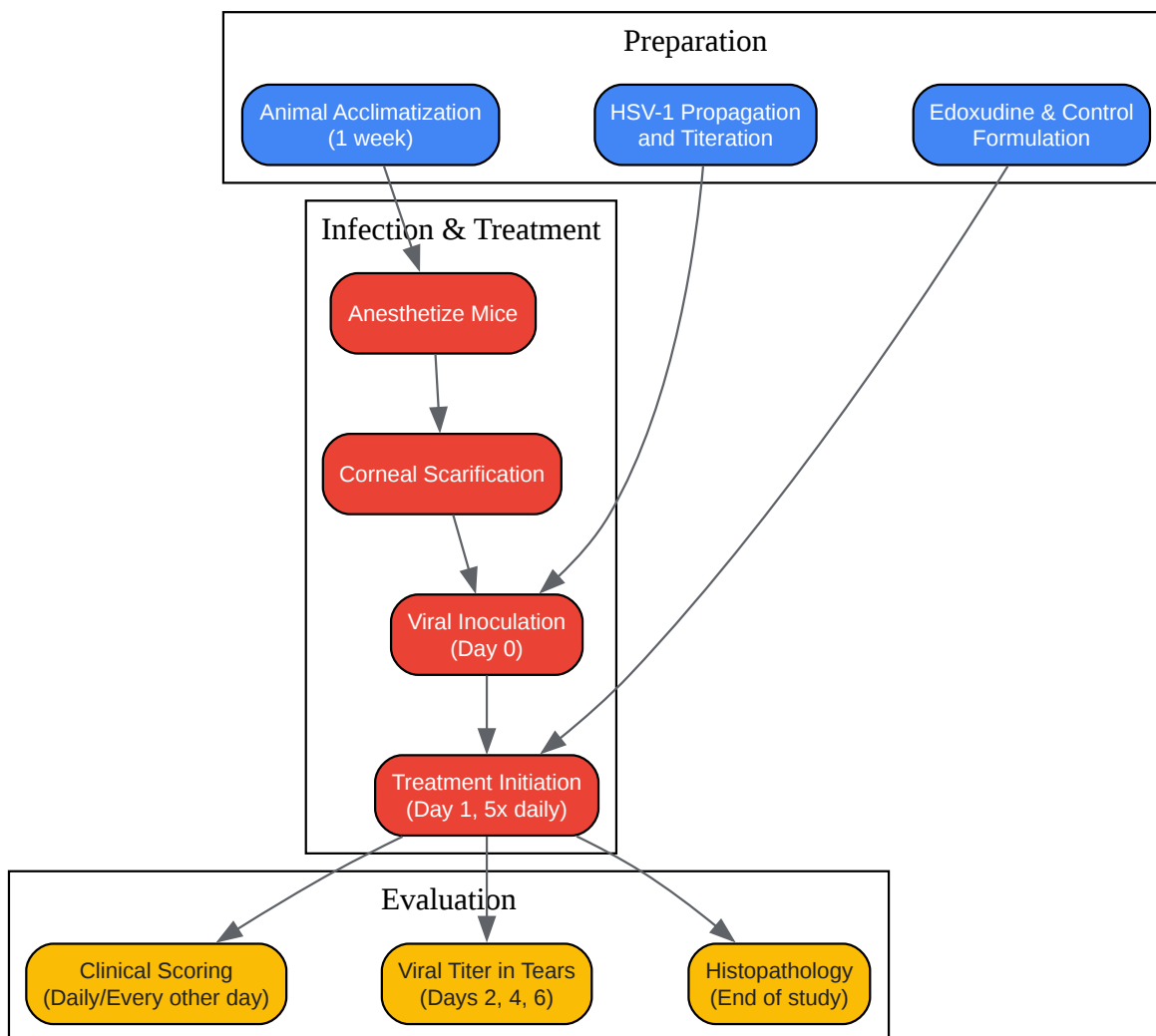
## Edoxudine Formulation and Administration

- Formulation: Prepare a 0.5% to 2% (w/v) solution or suspension of **edoxudine** in a sterile ophthalmic vehicle (e.g., phosphate-buffered saline with a viscosity agent like hypromellose).
- Treatment Groups:
  - Group 1: **Edoxudine** ophthalmic solution
  - Group 2: Vehicle control (ophthalmic vehicle without **edoxudine**)
  - Group 3: Positive control (e.g., 1% trifluridine solution)
- Administration:
  - Begin treatment 24 hours post-infection.
  - Instill one 5 µL drop of the assigned treatment into the infected eye five times daily for 7-10 consecutive days.

## Evaluation of Efficacy

- Clinical Scoring:
  - Examine the eyes daily or every other day using a slit-lamp biomicroscope.

- Score the severity of keratitis based on a standardized scale (e.g., 0-4), assessing corneal opacity, ulceration, and neovascularization.
- Viral Titer Determination:
  - On days 2, 4, and 6 post-infection, collect tear fluid by swabbing the cul-de-sac with a sterile cotton swab.
  - Elute the virus from the swab into a viral transport medium.
  - Determine the viral titer using a standard plaque assay on Vero cells.
- Histopathology:
  - At the end of the study, euthanize the animals and enucleate the eyes.
  - Fix the eyes in 10% neutral buffered formalin, embed in paraffin, and section.
  - Stain sections with hematoxylin and eosin (H&E) to evaluate the inflammatory infiltrate and corneal damage.



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## References

- 1. Antiviral activity of 5-ethyl-2'-deoxyuridine against herpes simplex viruses in cell culture, mice, and guinea pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
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